

# 2,4-Pentanediol safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 2,4-Pentanediol

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## An In-Depth Technical Guide to the Safe Handling of 2,4-Pentanediol

For researchers, scientists, and drug development professionals, a comprehensive understanding of chemical safety and handling is paramount to ensuring a safe laboratory environment and the integrity of experimental outcomes. This technical guide provides detailed information on the safety, handling, and emergency procedures for **2,4-Pentanediol** (CAS: 625-69-4), a diol used in various chemical syntheses.

## Physicochemical Properties

**2,4-Pentanediol** is a viscous, clear yellow liquid that is fully miscible with water.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	104.15 g/mol	[1][3]
Appearance	Clear, viscous, yellow liquid	[1]
CAS Number	625-69-4	[1]
Density	0.95 g/mL at 25 °C	[1][4]
Melting Point	52.5 °C	[1][2]
Boiling Point	201 - 202 °C	[1][4]
Flash Point	101.0 °C (closed cup)	[1][4]
Water Solubility	Fully miscible	[1][2]
Vapor Pressure	0.0852 mmHg at 25°C	[2]

## Toxicological Profile

**2,4-Pentanediol** exhibits low acute toxicity.[1][5] However, some data suggests it may cause mild skin and eye irritation.[3][5][6] It is not classified as a carcinogen by major regulatory bodies.[1][5]

Metric	Species	Route	Value	Source
LD50	Rat	Oral	6,860 mg/kg	[1][5][7]
LD50	Mouse	Oral	5,792 mg/kg	[7]
LD50	Rabbit	Dermal	13,536 mg/kg	[5]
Skin Irritation	Rabbit	Dermal	Mild skin irritation (24 h)	[5]

## Hazard Identification and Handling Workflow

While some safety data sheets indicate that **2,4-Pentanediol** is not a hazardous substance or mixture, other aggregated GHS information suggests it may cause skin, eye, and respiratory irritation.[3][5][6] Given this, it is prudent to handle it with standard laboratory precautions for chemical reagents.



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Standard laboratory workflow for handling **2,4-Pentanediol**.

## Experimental and Handling Protocols

Adherence to standardized protocols is essential for the safe use of **2,4-Pentanediol** in a research setting.

### General Handling and Hygiene

- Ventilation: Always handle **2,4-Pentanediol** in a well-ventilated area, preferably within a chemical fume hood.[8][9]
- Avoid Contact: Take precautions to avoid contact with skin and eyes.[10]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.[8][11]
- Equipment: Use glassware and equipment that is clean, dry, and free of damage.[11]

### Storage Protocol

- Store in a cool, dry, and well-ventilated place.[10]
- Keep the container tightly closed to prevent contamination and potential reactions with moisture or air.[10]

- Store away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against chemical exposure. The following equipment is recommended when handling **2,4-Pentanediol**.

Category	Recommended Equipment	Specifications & Best Practices
Eye/Face Protection	Safety glasses with side-shields or Goggles	Must conform to EN166 or NIOSH standards. <sup>[1]</sup>
Hand Protection	Nitrile rubber gloves	A minimum thickness of 0.11 mm is suggested, with a breakthrough time greater than 480 minutes. Always inspect gloves before use and use proper removal technique. <sup>[1]</sup>
Body Protection	Laboratory coat or impervious clothing	Should be clean and fully buttoned. Select protective equipment based on the concentration and amount of the substance at the specific workplace. <sup>[1]</sup>
Respiratory Protection	Not generally required with adequate engineering controls	If risk assessment indicates a need, use a full-face respirator with multi-purpose combination (US) or type ABEK (EU) respirator cartridges. <sup>[1]</sup>

## Emergency Procedures

In the event of an emergency, prompt and correct action is critical.

## First-Aid Measures

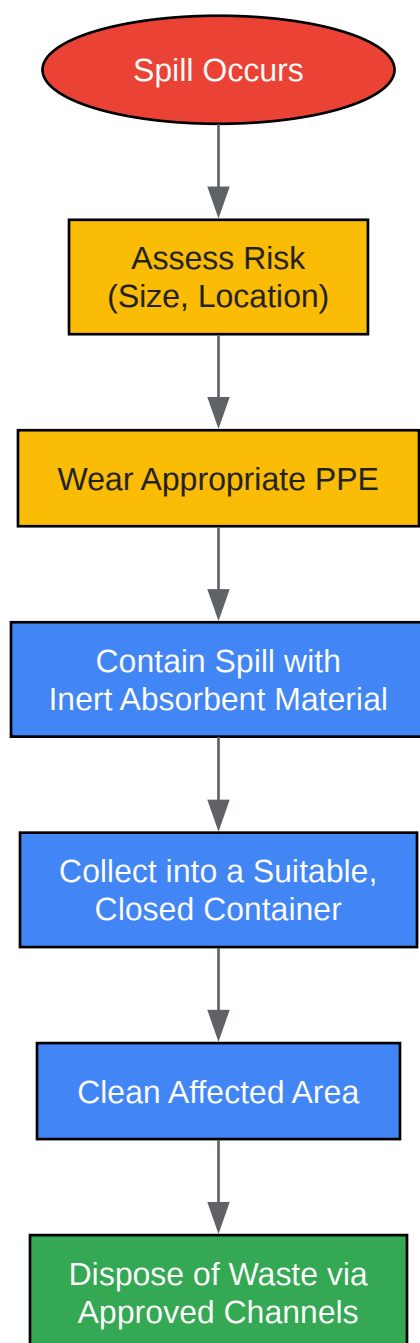
- Inhalation: Move the person to fresh air. If breathing difficulties occur, consult a physician.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.[\[5\]](#)
- Eye Contact: Rinse eyes thoroughly with plenty of water.[\[5\]](#)
- Ingestion: If swallowed, do not induce vomiting. Seek immediate medical advice and show the safety data sheet to the doctor.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).
- Hazards: In case of fire, hazardous decomposition products like carbon oxides can be formed.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Protocol

Spills must be handled immediately to prevent exposure and environmental contamination.



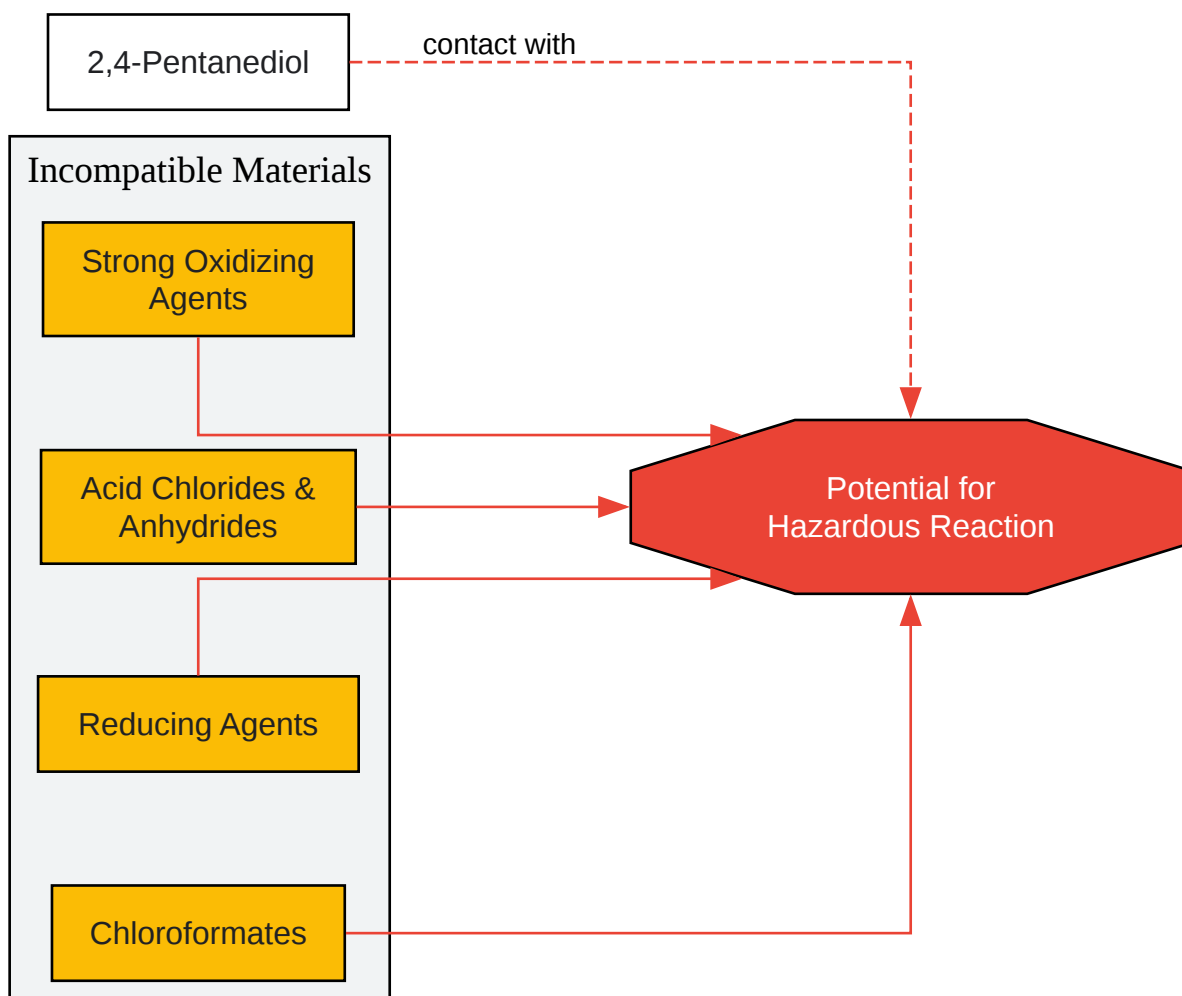
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Workflow for responding to an accidental spill of **2,4-Pentandiol**.

## Stability and Reactivity

Understanding the chemical stability and incompatibilities of **2,4-Pentandiol** is crucial for preventing hazardous reactions.

- Chemical Stability: The substance is stable under recommended storage conditions.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acid chlorides, acid anhydrides, chloroformates, and reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, decomposition can produce carbon oxides.[1]



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Chemical incompatibilities of **2,4-Pentanediol**.

## Disposal Considerations

Chemical waste must be disposed of responsibly to protect personnel and the environment.

- Waste Disposal: Dispose of unused material and contaminated items in accordance with all applicable local, state, and federal regulations.[8]
- Contaminated Packaging: Dispose of as unused product.
- Environmental Precautions: Do not let the product enter drains or waterways.[1]

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